

In-Depth Technical Guide: Molecular Weight of rel-Biperiden-d5

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Compound of Interest

Compound Name: *rel-Biperiden-d5*

Cat. No.: *B12408401*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **rel-Biperiden-d5**, an isotopically labeled form of the anticholinergic drug Biperiden. This document is intended to serve as a comprehensive resource, offering precise data, calculation methodologies, and conceptual frameworks relevant to the use of deuterated standards in research and development.

Introduction to rel-Biperiden-d5

Biperiden is a synthetic anticholinergic agent primarily used in the treatment of Parkinson's disease and drug-induced extrapyramidal symptoms. Its molecular formula is $C_{21}H_{29}NO$, with a monoisotopic mass of approximately 311.46 g/mol. [1][2][3] Isotopic labeling, the practice of replacing an atom with one of its isotopes, is a critical technique in pharmaceutical research, particularly in pharmacokinetic and metabolic studies.

rel-Biperiden-d5 is a deuterated analog of Biperiden. The nomenclature signifies two key features:

- **rel-:** This prefix, short for relative, is a stereochemical descriptor. It indicates that the relative configuration of the chiral centers in the molecule is known, but the absolute configuration has not been determined. [4]

- -d5: This suffix denotes that five hydrogen atoms (H) in the Biperiden molecule have been replaced by five deuterium (D or ^2H) atoms. Deuterium is a stable, non-radioactive isotope of hydrogen containing one proton and one neutron.

The incorporation of deuterium increases the molecular weight of the compound, a property that is leveraged in various analytical techniques, most notably mass spectrometry.

Core Data Presentation

The molecular weight of **rel-Biperiden-d5** is derived from the molecular weight of unlabeled Biperiden and the atomic weights of hydrogen and deuterium. The relevant quantitative data are summarized below for clarity and comparison.

Compound/Isotope	Chemical Formula/Symbol	Molecular/Atomic Weight (g/mol)	Source
Biperiden	$\text{C}_{21}\text{H}_{29}\text{NO}$	311.4611	[3]
Hydrogen (Protium)	^1H	1.007825	[5]
Deuterium	^2H or D	2.014102	[5]
rel-Biperiden-d5	$\text{C}_{21}\text{H}_{24}\text{D}_5\text{NO}$	~316.4923	Calculated

Methodology for Molecular Weight Calculation

The molecular weight of **rel-Biperiden-d5** is calculated by adjusting the molecular weight of native Biperiden to account for the mass difference between five hydrogen atoms and five deuterium atoms.

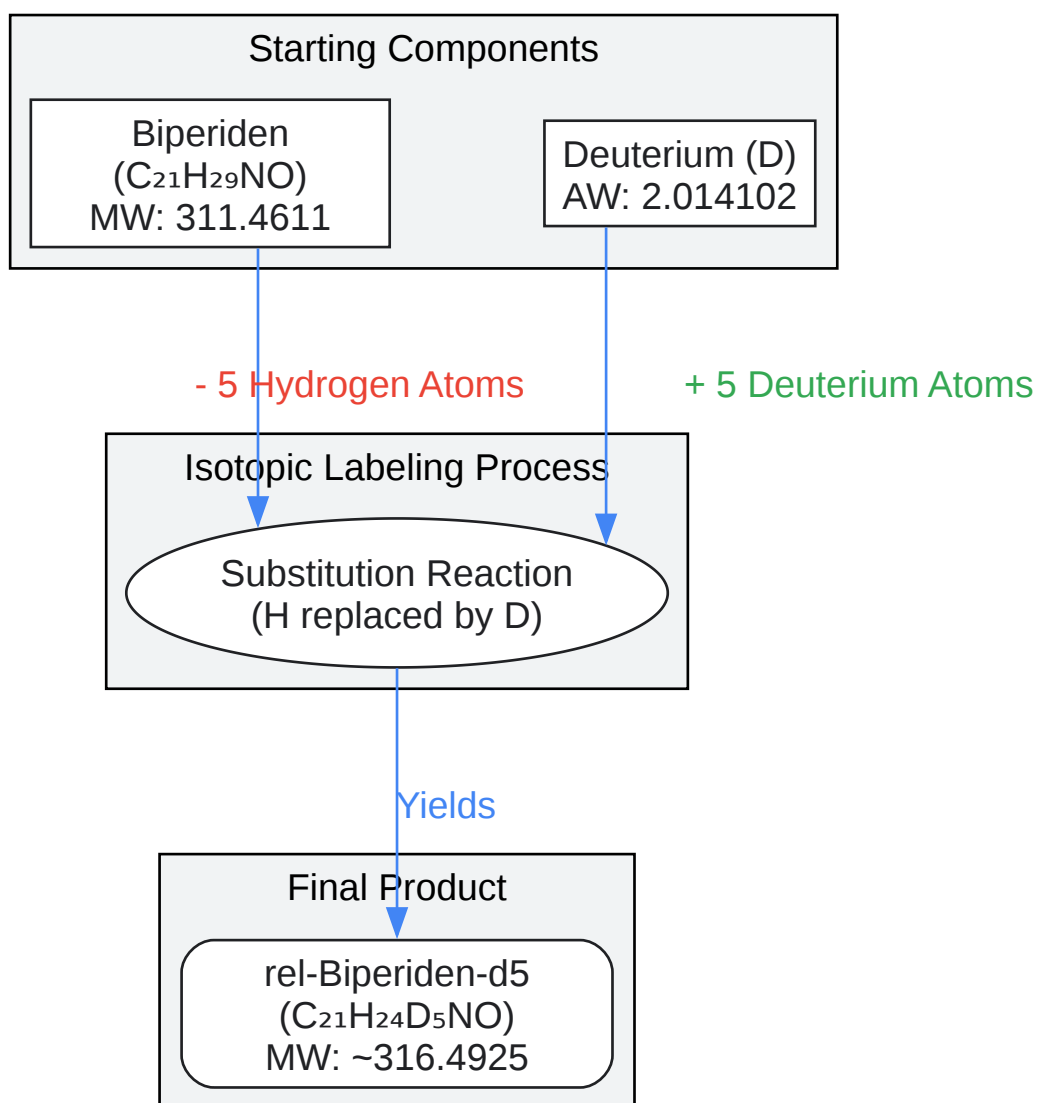
Step-by-step Calculation:

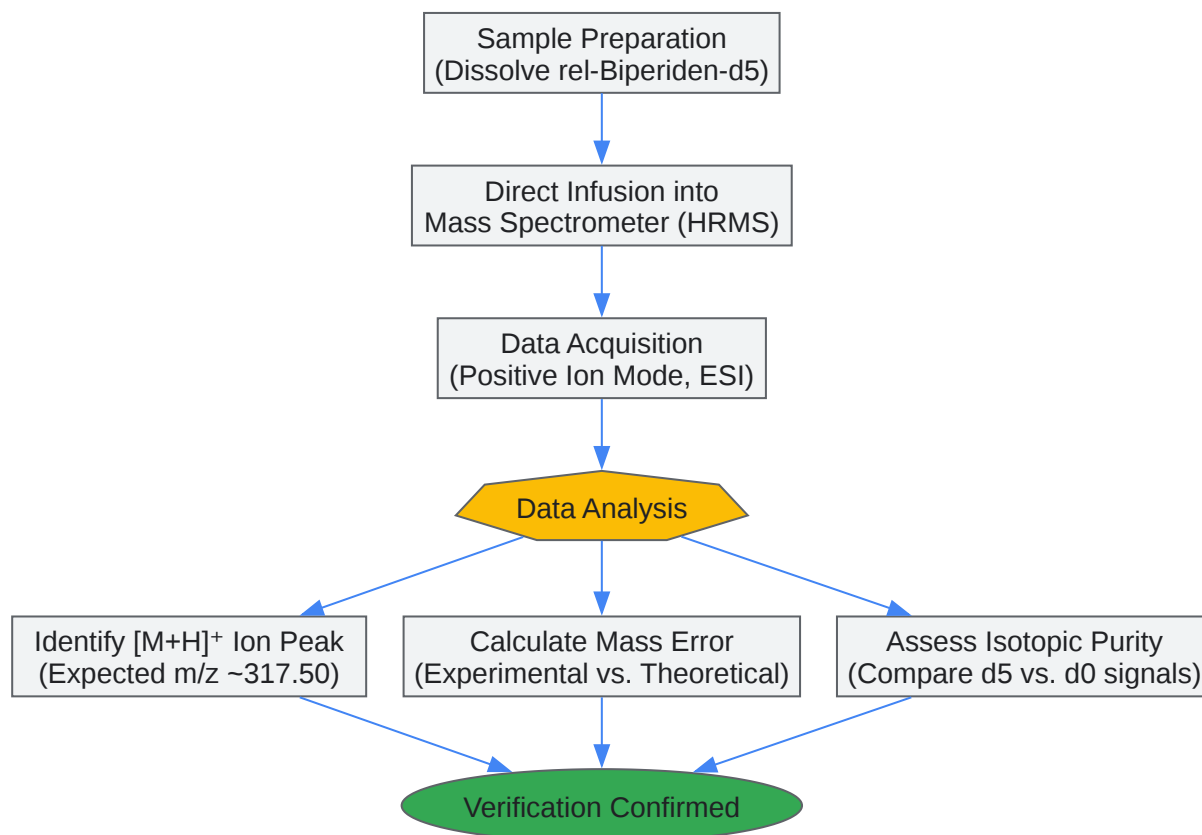
- Start with the precise molecular weight of Biperiden:
 - 311.4611 g/mol
- Calculate the total mass of the five hydrogen atoms to be replaced:
 - Mass of 1 Hydrogen (^1H) atom = 1.007825 g/mol

- Total mass of 5 Hydrogen atoms = $5 * 1.007825 = 5.039125$ g/mol
- Calculate the total mass of the five deuterium atoms being added:
 - Mass of 1 Deuterium (^2H) atom = 2.014102 g/mol
 - Total mass of 5 Deuterium atoms = $5 * 2.014102 = 10.07051$ g/mol
- Compute the final molecular weight:
 - Molecular Weight of **rel-Biperiden-d5** = (MW of Biperiden - Mass of 5 H) + Mass of 5 D
 - Molecular Weight = $(311.4611 - 5.039125) + 10.07051$
 - Molecular Weight = 316.492485 g/mol

Visualization of Isotopic Substitution

The logical relationship between Biperiden, its constituent isotopes, and its deuterated form can be visualized as a process of isotopic substitution.





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